Application Notes and Protocols for Solvent Red 195 Staining in Microplastic Identification

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Solvent red 195*
CAS No.:	*72968-71-9*
Cat. No.:	*B1595644*

Get Quote

Introduction

The identification and quantification of microplastics are critical for understanding their distribution and impact on the environment and biological systems. Fluorescent staining is a rapid and cost-effective method for detecting microplastic particles in environmental samples. While Nile Red is a commonly used dye for this purpose, other lipophilic dyes, such as **Solvent Red 195**, present potential alternatives due to their affinity for polymers. **Solvent Red 195** is a bluish-red dye known for its use in coloring a variety of plastics and fibers, suggesting it may effectively adsorb to and stain microplastic particles.[1][2][3][4]

These application notes provide a detailed, generalized protocol for the use of **Solvent Red 195** in staining microplastics for identification. It is important to note that while the properties of **Solvent Red 195** make it a promising candidate for this application, specific protocols for its use in microplastic analysis are not yet widely established in scientific literature. Therefore, the following protocols are based on its known characteristics and adapted from established methods for similar solvent dyes. Optimization of these procedures for specific sample types and analytical instrumentation is highly recommended.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties of **Solvent Red 195**

A summary of the key properties of **Solvent Red 195** relevant to its application in microplastic staining is provided below.

Property	Value	Reference
C.I. Name	Solvent Red 195	[1][4]
CAS Number	164251-88-1	[2]
Appearance	Bluish-red powder	[2]
Melting Point	214-216 °C	[4]
Heat Resistance (in PS)	300 °C	[2]
Light Fastness (in PS)	7-8	[1][2]

Solubility of **Solvent Red 195**

The solubility of **Solvent Red 195** in various organic solvents is a critical factor in preparing an effective staining solution.

Solvent	Solubility (g/L at 20°C)	Reference
Acetone	1.4	[2]
Butyl Acetate	1.3	[2]
Methyl Benzene	2.7	[2]

Applicability of **Solvent Red 195** for Different Polymer Types

Solvent Red 195 is used commercially to color a range of plastics, indicating its potential to stain microplastics of the same polymer types.

© 2026 BenchChem. All rights reserved.

Polymer	Suitability	Reference
Polystyrene (PS)	●	[1]
Acrylonitrile Butadiene Styrene (ABS)	●	[1]
Polycarbonate (PC)	●	[1]
Polyethylene Terephthalate (PET)	●	[1]
Polymethyl Methacrylate (PMMA)	●	[1]
Styrene Acrylonitrile (SAN)	●	[1]
Unplasticized Polyvinyl Chloride (RPVC)	●	[1]
Polyamide 6 (PA6)	●	[1]
Polyphenylene Oxide (PPO)	●	[1]
Polybutylene Terephthalate (PBT)	●	[1]
Polyethylene (PE)	○	[5]
Polypropylene (PP)	○	[5]

- ● Recommended for use
- ○ Conditional use

Experimental Protocols

Preparation of **Solvent Red 195** Staining Solution

Objective: To prepare a stock solution and working solutions of **Solvent Red 195** for staining microplastics.

Materials:

© 2026 BenchChem. All rights reserved.

- **Solvent Red 195** powder
- Acetone (or other suitable organic solvent, see solubility table)
- Glass vials with screw caps
- Volumetric flasks
- Pipettes

Procedure:

- Stock Solution (e.g., 1 mg/mL):
  1. Weigh 10 mg of **Solvent Red 195** powder and transfer it to a 10 mL volumetric flask.
  2. Add a small amount of acetone to dissolve the powder.
  3. Once dissolved, fill the flask to the 10 mL mark with acetone.
  4. Stopper the flask and invert several times to ensure homogeneity.
  5. Store the stock solution in a tightly sealed glass vial in the dark at 4°C.
- Working Solution (e.g., 10 µg/mL):
  1. Pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
  2. Dilute to the 10 mL mark with the chosen solvent.
  3. This working solution should be prepared fresh before each use.

Note: The optimal concentration of the working solution may vary depending on the sample matrix and the types of microplastics being analyzed. A concentration range of 1-20 µg/mL is a reasonable starting point for optimization.

Staining Protocol for Microplastics

© 2026 BenchChem. All rights reserved.

Objective: To stain microplastic particles in a prepared environmental sample. This protocol assumes that the sample has already undergone pretreatment to remove organic matter (e.g., with hydrogen peroxide or enzymatic digestion) and density separation to isolate the microplastics.

Materials:

- Prepared sample containing isolated microplastics on a filter (e.g., glass fiber or anodized aluminum oxide filter)
- **Solvent Red 195** working solution
- Glass petri dish or other suitable container
- Forceps
- Deionized water

Procedure:

- Place the filter paper with the isolated microplastics in a glass petri dish.
- Carefully add the **Solvent Red 195** working solution to the petri dish, ensuring the entire filter is submerged.
- Cover the petri dish to prevent evaporation of the solvent.
- Incubate for 30-60 minutes at room temperature in the dark. The optimal incubation time should be determined experimentally.
- After incubation, carefully remove the filter from the staining solution using forceps.
- Rinse the filter gently with deionized water to remove excess dye.
- Allow the filter to air dry in a clean, dark environment before microscopic analysis.

Fluorescence Microscopy and Image Analysis

Objective: To visualize and quantify the stained microplastics using fluorescence microscopy.

© 2026 BenchChem. All rights reserved.

Materials:

- Fluorescence microscope equipped with appropriate filters
- Digital camera for image capture
- Image analysis software (e.g., ImageJ)

Procedure:

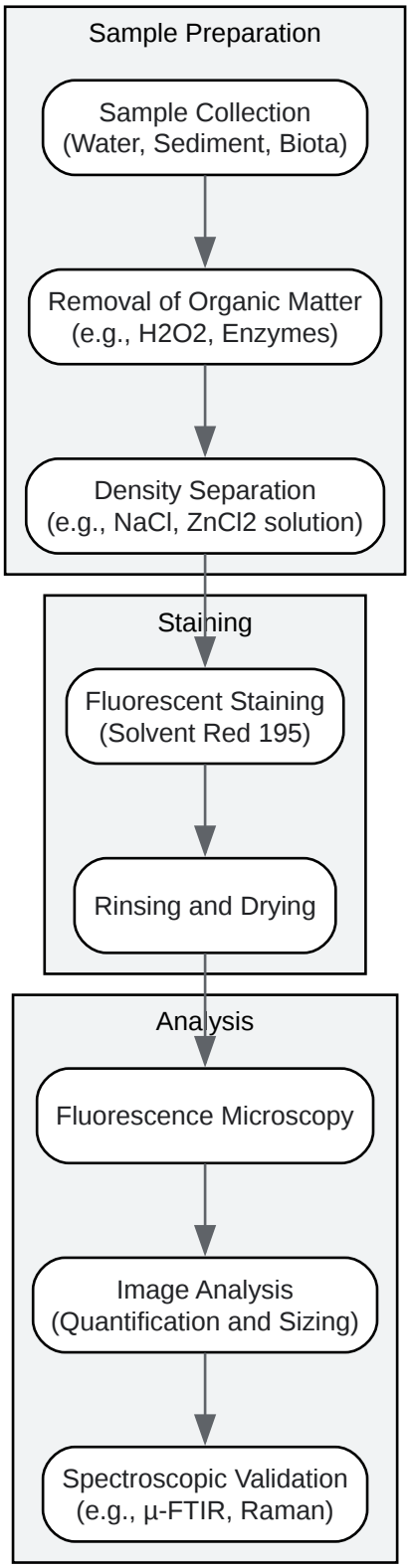
- Place the dried, stained filter on a glass slide.
- Excite the sample with a suitable light source. While specific excitation and emission maxima for **Solvent Red 195** for this application are not well-documented, a starting point would be to use a green light excitation (around 520-560 nm) and observe the red fluorescence.
- Capture images of the fluorescent particles.
- Use image analysis software to count and measure the stained microplastics.

Note: It is crucial to run a blank (a filter without a sample) through the entire staining and analysis process to account for any background fluorescence or contamination. Additionally, a positive control with known microplastic types can help validate the staining efficiency.

Visualizations

Experimental Workflow for Microplastic Analysis

© 2026 BenchChem. All rights reserved.

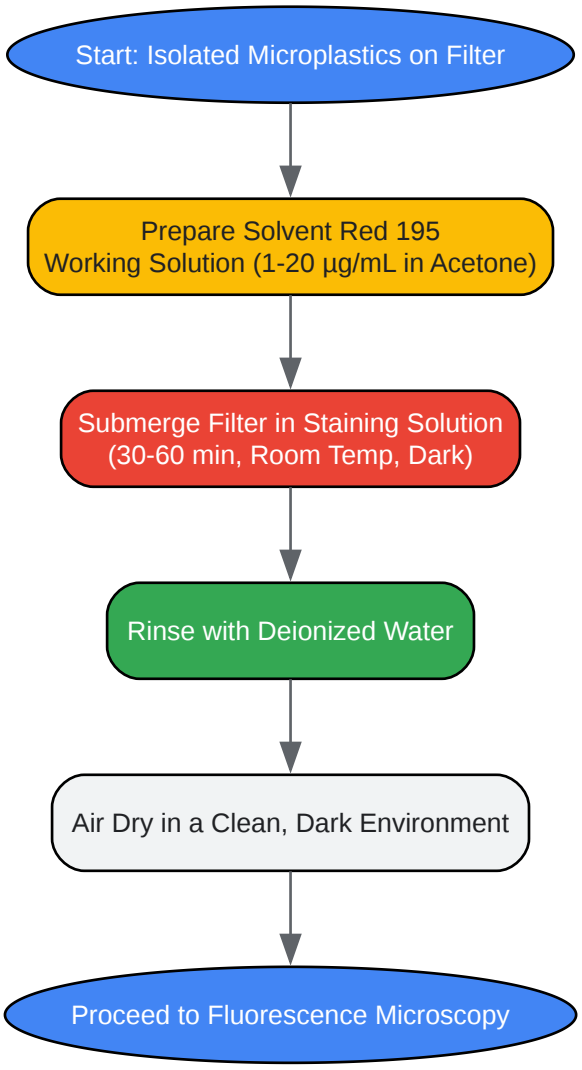


Click to download full resolution via product page

Caption: General workflow for microplastic analysis.

© 2026 BenchChem. All rights reserved.

Solvent Red 195 Staining Protocol



Click to download full resolution via product page

Caption: Staining protocol using **Solvent Red 195**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. additivesforpolymer.com [additivesforpolymer.com]
- 2. CI Solvent Red 195 Dyes | CAS 164251-88-1 Manufacturers in Mumbai, India [colorantsgroup.com]
- 3. Solvent red 195,Transparent Red BBR [xcwydyes.com]
- 4. News - SOLVENT RED 195-Introduction and Application [precisechem.com]
- 5. catalog.wlimg.com [catalog.wlimg.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Solvent Red 195 Staining in Microplastic Identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595644/docs#application-notes-and-protocols-for-solvent-red-195-staining-in-microplastic-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.